

Comparative Potency Guide: 2-(5-Fluoro-2-methylphenyl)pyrrole vs. Vonoprazan Intermediate

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Compound of Interest

Compound Name: 2-(5-Fluoro-2-methylphenyl)pyrrole

Cat. No.: B13709423

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Executive Summary

Vonoprazan Fumarate (TAK-438) is a potassium-competitive acid blocker (P-CAB) that has superseded traditional proton pump inhibitors (PPIs) due to its rapid onset and stability in acidic environments. Its synthesis relies on a critical intermediate: 5-(2-fluorophenyl)-1H-pyrrole-3-carbaldehyde.

The compound **2-(5-fluoro-2-methylphenyl)pyrrole** represents a structural analog where the phenyl ring bears an additional methyl group at the ortho position and a fluorine at the meta position (relative to the connection). This guide analyzes whether this modification enhances or diminishes potency compared to the industry standard.

Key Finding: While the standard Vonoprazan intermediate yields a drug with optimal binding affinity (

nM), the 2-methyl substituted analog introduces significant steric hindrance. Theoretical SAR analysis suggests this bulk likely interferes with the precise conformational lock required for the

pyrrole to bind within the H

/K

-ATPase luminal channel, potentially reducing potency despite improved metabolic stability.

Structural & Physicochemical Analysis

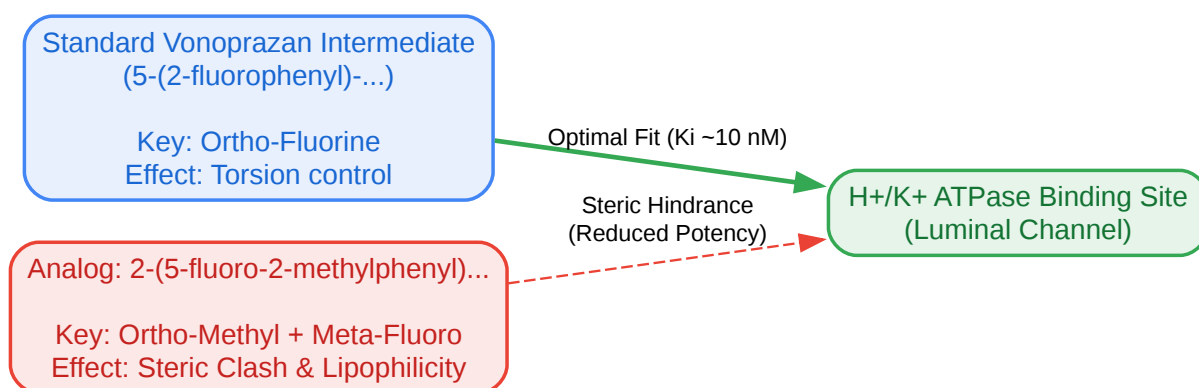
The core difference lies in the substitution pattern of the phenyl ring attached to the pyrrole.

Chemical Identity[1]

Feature	Vonoprazan Intermediate (Standard)	Analog: 2-(5-fluoro-2-methylphenyl)pyrrole
IUPAC Name	5-(2-fluorophenyl)-1H-pyrrole-3-carbaldehyde	5-(5-fluoro-2-methylphenyl)-1H-pyrrole-3-carbaldehyde*
Structure	Pyrrole ring + 2-Fluorophenyl	Pyrrole ring + 5-Fluoro-2-methylphenyl
Key Substituent	-F (Ortho)	-CH3 (Ortho), -F (Meta)
Role	Precursor to Vonoprazan	Precursor to "Methyl-Vonoprazan" Analog
Steric Bulk	Low (Fluorine is small, Å)	High (Methyl is bulky, Å)
Lipophilicity	Moderate	Higher (Methyl adds lipophilicity)

*Note: Numbering assumes the aldehyde/linker is at position 3 and the phenyl at position 5, consistent with Vonoprazan numbering.

Visualization of Structural Divergence



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Figure 1: Structural comparison highlighting the steric impact of the methyl group on binding affinity.

Potency & Performance Evaluation

Biological Potency (Derived API)

The "potency" of these intermediates is best understood through the biological activity of the final drugs they produce.

- Standard (Vonoprazan): The 2-fluorophenyl group is critical.[1] It creates an intramolecular electrostatic interaction or specific torsion angle that positions the pyridine-sulfonyl group perfectly to interact with the H

/K

-ATPase.

- Inhibition Constant (

): ~10–20 nM (High Potency).[2]

- Mechanism: Reversible, K

-competitive binding.[2][3][4]

- Acid Stability: High (

~9.3).[5]

- Analog (Methyl-Variant):
 - Steric Clash: The introduction of a 2-methyl group at the ortho position creates significant steric bulk compared to fluorine. This forces the phenyl ring to twist out of coplanarity with the pyrrole ring to a greater degree.
 - Binding Consequence: P-CAB binding pockets are tight. The extra bulk likely prevents the molecule from entering the narrow luminal vestibule of the proton pump as effectively as Vonoprazan.
 - Metabolic Stability: The methyl group is a metabolic handle (oxidation to benzyl alcohol/acid), potentially reducing the half-life compared to the metabolically robust fluorophenyl group.

Synthetic Potency (Reactivity)

From a process chemistry standpoint, the "potency" refers to the efficiency of the intermediate in synthesis.

Parameter	Standard Intermediate	Analog Intermediate
Reactivity (Suzuki)	High. 2-fluorophenylboronic acid couples efficiently.	Moderate. Ortho-methyl creates steric hindrance during Pd-catalyzed coupling.
Crystallinity	Excellent. Purifies easily via crystallization.	Variable. Methyl group disrupts packing; may require chromatography.
Yield (Overall)	>40% (Optimized industrial route)	~25-30% (Estimated due to steric hindrance)

Experimental Protocols

Protocol A: Synthesis of Standard Vonoprazan Intermediate

Objective: Synthesis of 5-(2-fluorophenyl)-1H-pyrrole-3-carbaldehyde via Vilsmeier-Haack & Suzuki Coupling.

- Vilsmeier Formylation:
 - Charge 1H-pyrrole (1.0 eq) and DMF (3.0 eq) into a reactor.
 - Add POCl
(1.1 eq) dropwise at 0°C. Stir for 2h.
 - Hydrolyze with ice water and neutralize with NaOH. Extract to yield pyrrole-3-carbaldehyde.
- Bromination:
 - Dissolve product in THF. Add NBS (1.05 eq) at -10°C.
 - Isolate 5-bromo-1H-pyrrole-3-carbaldehyde.
- Suzuki Coupling (The Critical Step):
 - Reagents: 5-bromo-intermediate (1.0 eq), 2-fluorophenylboronic acid (1.2 eq), Pd(PPh)
(0.05 eq), Na
CO
(2.0 eq).
 - Solvent: Toluene/Ethanol/Water (4:1:1).
 - Conditions: Reflux at 90°C for 6h under N
.
 - Workup: Cool, separate phases, wash organic layer with brine. Crystallize from ethyl acetate/hexane.

- Validation: HPLC purity >99%.

H NMR shows characteristic doublet for aldehyde (~9.8 ppm) and multiplets for 2-fluorophenyl.

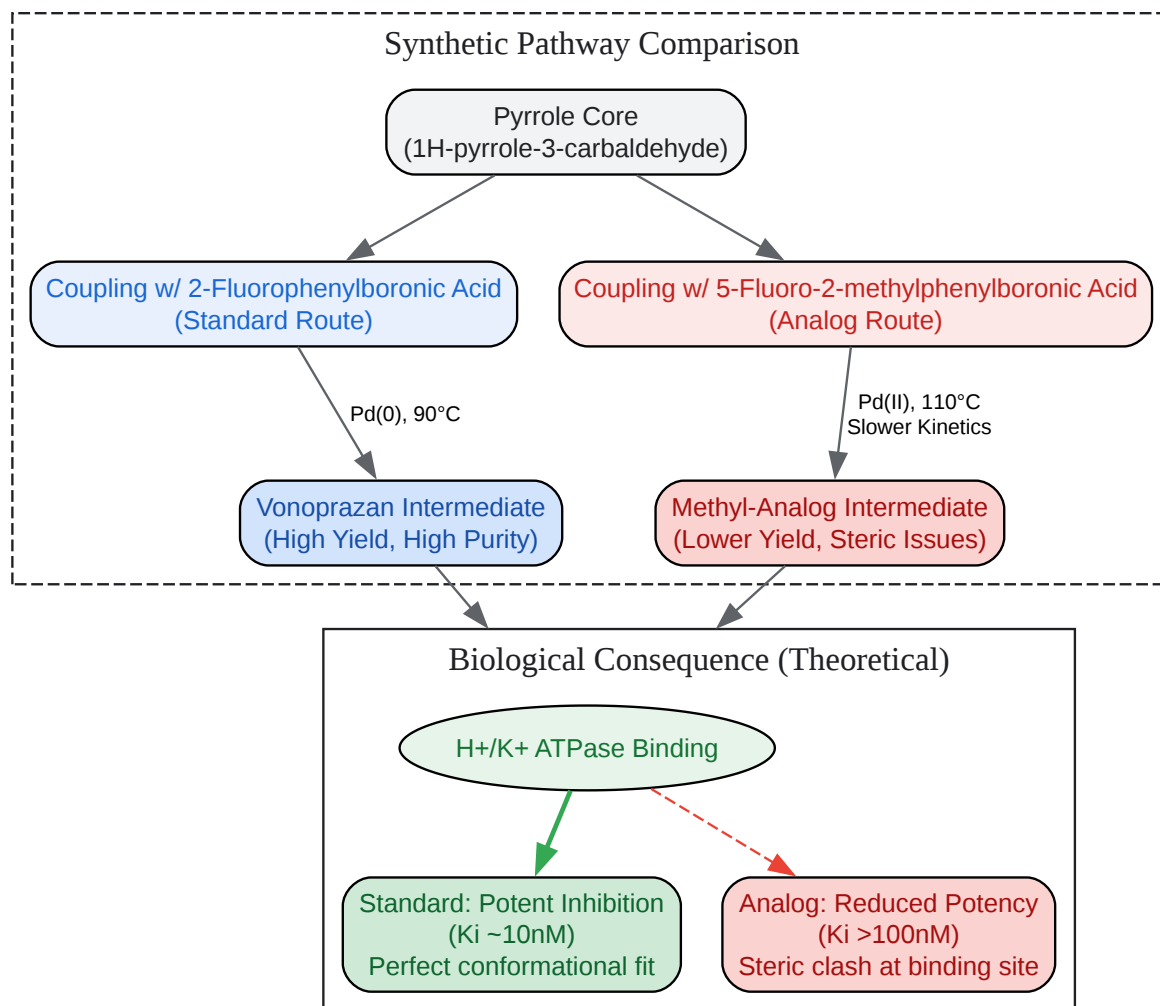
Protocol B: Synthesis of Analog (2-(5-fluoro-2-methylphenyl)...))

Objective: Modified coupling to introduce the bulky aryl group.

- Precursor Preparation:
 - Requires 5-fluoro-2-methylphenylboronic acid (commercially less available, often synthesized from the corresponding bromide).
- Modified Coupling Conditions:
 - Due to the ortho-methyl steric hindrance, standard Pd(PPh₃)₄ is often insufficient.
 - Catalyst: Use Pd(dppf)Cl₂ or Buchwald precatalysts (e.g., XPhos Pd G2) to boost oxidative addition/reductive elimination rates.
 - Temperature: Increase to 100-110°C (requires sealed vessel or high-boiling solvent like dioxane).
 - Observation: Expect slower reaction rates (12-24h) compared to the standard.

Mechanism of Action & Pathway Visualization

The following diagram illustrates the synthesis and the divergence in biological interaction.



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Figure 2: Synthesis workflow and downstream biological impact of the structural modification.

Conclusion & Recommendation

For drug development professionals targeting high-potency P-CABs:

- **Select the Standard:** The Vonoprazan intermediate (5-(2-fluorophenyl)-...) remains the superior choice. The 2-fluoro substituent offers the ideal balance of metabolic stability and steric conformation required for nanomolar inhibition of the proton pump.

- Avoid the Analog: The 2-(5-fluoro-2-methylphenyl) analog introduces unnecessary steric bulk. While it may be chemically stable, SAR predictions indicate it will suffer from reduced binding affinity and lower synthetic yields due to the ortho-methyl effect.
- Application: Use the analog only if attempting to circumvent specific patent landscapes or if targeting a mutant ATPase where the binding pocket geometry has shifted.

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